

Safety and handling of 6-Bromo-2-chloroquinazoline

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Compound of Interest

Compound Name: 6-Bromo-2-chloroquinazoline

Cat. No.: B1289443

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An In-depth Technical Guide to the Safe Handling of **6-Bromo-2-chloroquinazoline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Bromo-2-chloroquinazoline is a key heterocyclic intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its quinazoline core, substituted with reactive bromine and chlorine atoms, makes it a versatile building block for developing biologically active molecules such as enzyme inhibitors.^[1] This guide provides a comprehensive overview of the critical safety protocols and handling procedures necessary for the safe utilization of **6-Bromo-2-chloroquinazoline** in a laboratory setting. By synthesizing technical data with practical, field-proven insights, this document aims to equip researchers, scientists, and drug development professionals with the knowledge to mitigate risks and ensure a safe working environment.

Understanding the Compound: Physicochemical Properties and Reactivity Profile

A thorough understanding of a compound's properties is the foundation of its safe handling. **6-Bromo-2-chloroquinazoline** is a white to off-white crystalline powder with no distinct odor.^[1] Its properties are summarized in the table below.

Property	Value	Source
CAS Number	882672-05-1	[1] [2] [3]
Molecular Formula	C ₈ H ₄ BrClN ₂	[1] [2] [4]
Molecular Weight	243.49 g/mol	[1] [2] [4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	145-150°C	[1]
Solubility	Limited solubility in water; soluble in chloroform, ethanol, and dimethyl sulfoxide (DMSO)	[1]

The reactivity of **6-Bromo-2-chloroquinazoline** is largely dictated by the chloro and bromo substituents on the quinazoline ring, which are susceptible to nucleophilic substitution reactions. While generally stable under standard laboratory conditions, it is crucial to avoid contact with strong oxidizing agents and strong bases.[\[5\]](#)

Hazard Identification and Risk Assessment: A Proactive Approach

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **6-Bromo-2-chloroquinazoline** is classified as a hazardous substance.[\[2\]](#)[\[3\]](#)[\[4\]](#) A comprehensive risk assessment should be conducted before any handling of this compound.


GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Source: PubChem CID 17913559[2]

Pictograms

The following GHS pictogram is associated with **6-Bromo-2-chloroquinazoline**:

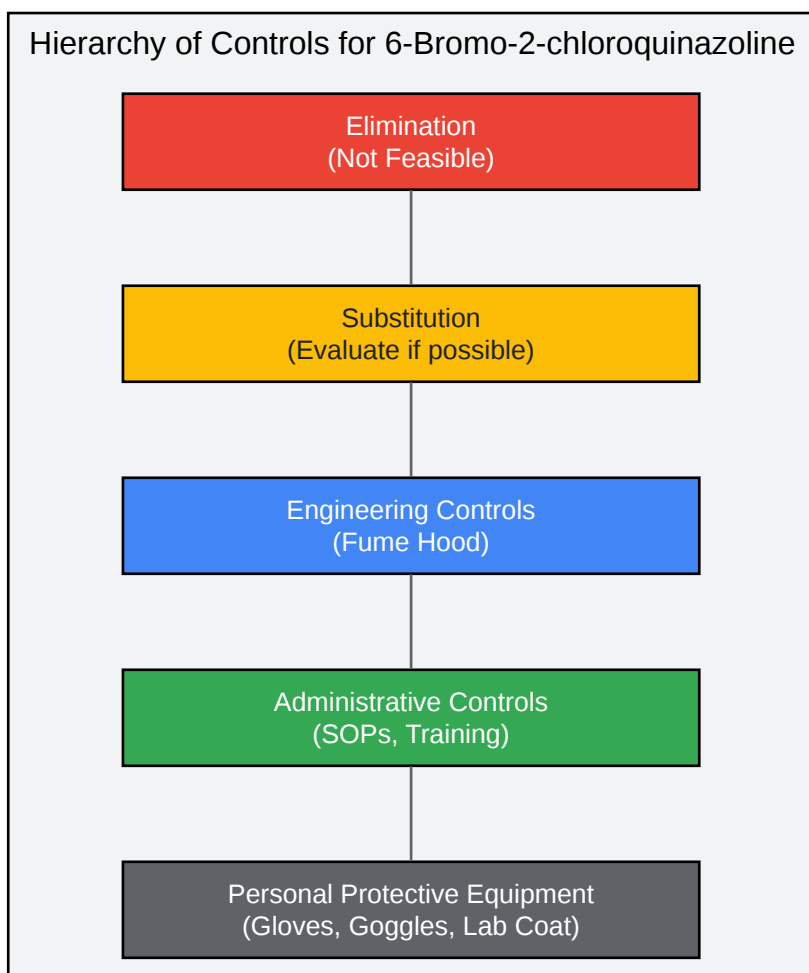
 alt text

Signal Word

Warning[3][4]

Hierarchy of Controls: A Multi-layered Safety Strategy

To effectively mitigate the risks associated with handling **6-Bromo-2-chloroquinazoline**, a multi-layered approach based on the hierarchy of controls is essential. This prioritizes the most effective control measures.



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Caption: Hierarchy of Controls for Handling **6-Bromo-2-chloroquinazoline**.

Standard Operating Procedures for Safe Handling

Adherence to well-defined Standard Operating Procedures (SOPs) is critical for minimizing exposure and preventing accidents.

Engineering Controls

All handling of **6-Bromo-2-chloroquinazoline** powder should be conducted in a certified chemical fume hood to prevent inhalation of dust particles.[3][6] Ensure that the fume hood has adequate airflow and is functioning correctly before commencing work. Eyewash stations and safety showers must be readily accessible in the immediate work area.[5]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **6-Bromo-2-chloroquinazoline**.

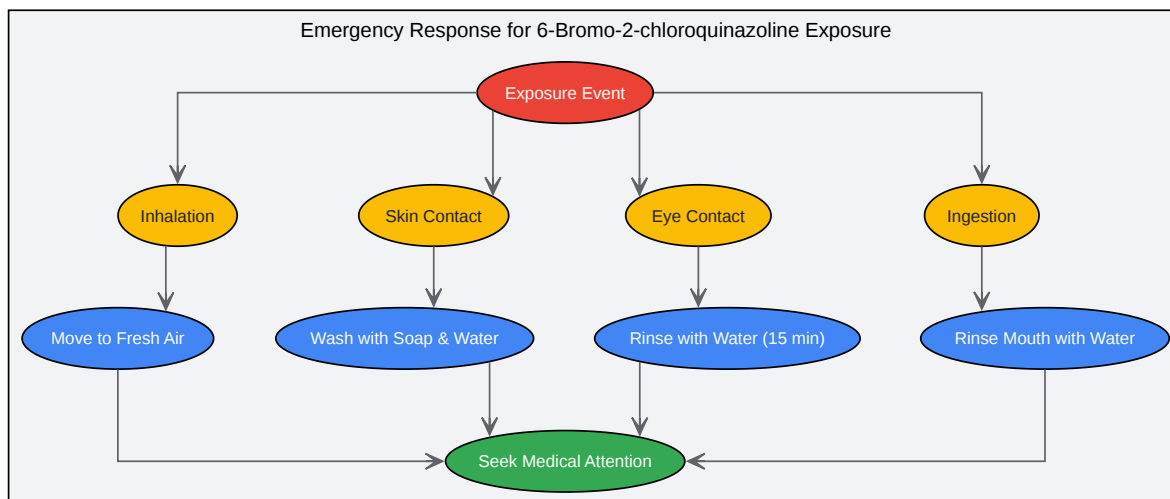
- **Eye and Face Protection:** Chemical splash goggles are mandatory. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[7]
- **Skin Protection:** A flame-resistant lab coat should be worn and kept buttoned. Chemically resistant gloves (e.g., nitrile) must be worn.[3][6] For tasks with a high risk of skin contact, consider double-gloving.
- **Respiratory Protection:** If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with a particulate filter is required.[8]

Handling and Storage

- **Handling:** Avoid creating dust.[3][6] Use non-sparking tools.[3] Keep the container tightly closed when not in use.[3]
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][9] The recommended storage temperature is 4°C.[10]

Emergency Procedures: Preparedness and Response

In the event of an emergency, a swift and informed response is crucial.



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Caption: Emergency Response Workflow for **6-Bromo-2-chloroquinazoline** Exposure.

First-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][6]
- Skin Contact: In case of skin contact, immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[3][6]
- Eye Contact: If the substance gets into the eyes, rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][5]
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.[3]

Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire involving this compound.[\[3\]](#)[\[6\]](#)
- **Specific Hazards:** During a fire, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen halides may be formed.[\[5\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Accidental Release Measures

- **Personal Precautions:** In case of a spill, avoid dust formation and breathing vapors, mist, or gas.[\[3\]](#)[\[6\]](#) Ensure adequate ventilation. Evacuate personnel to a safe area.[\[3\]](#)[\[6\]](#)
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[3\]](#)[\[6\]](#)
- **Containment and Cleaning Up:** Sweep up the spilled material and place it in a suitable, closed container for disposal.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Waste Disposal

Dispose of **6-Bromo-2-chloroquinazoline** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[5\]](#) It is recommended to use a licensed professional waste disposal service.

Conclusion

6-Bromo-2-chloroquinazoline is a valuable research chemical, but its handling requires a thorough understanding of its hazards and the implementation of robust safety protocols. By following the guidelines outlined in this document, researchers and scientists can work with this compound in a safe and responsible manner, minimizing risks to themselves and the environment.

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